

Non-Invasive Administration Routes for Tetracosactide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tetracosactide hexaacetate*

CAS No.: 22633-88-1

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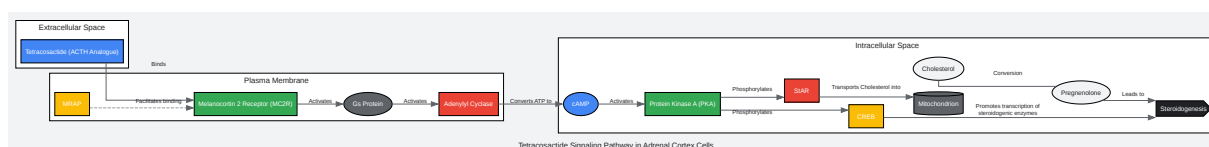
Introduction

Tetracosactide, a synthetic analogue of the first 24 amino acids of adrenocorticotrophic hormone (ACTH), is a crucial diagnostic and therapeutic agent.^[1] Traditionally administered via invasive intravenous (IV) or intramuscular (IM) injections, recent research has focused on developing non-invasive delivery routes to improve patient compliance and accessibility. This document provides a comprehensive overview of the current state of non-invasive administration routes for Tetracosactide, with a primary focus on nasal delivery, for which the most substantial data is available. Information on other potential routes, such as transdermal and oral, is also discussed based on general principles of peptide delivery.

Signaling Pathway of Tetracosactide

Tetracosactide exerts its physiological effects by binding to the melanocortin 2 receptor (MC2R), a G-protein coupled receptor (GPCR) predominantly expressed in the adrenal cortex. ^[1] This interaction initiates a signaling cascade that culminates in the synthesis and release of corticosteroids, primarily cortisol.

The binding of Tetracosactide to MC2R, a process facilitated by the melanocortin receptor accessory protein (MRAP), activates the associated Gs alpha subunit of the G-protein.[2][3] This, in turn, stimulates adenylyl cyclase to convert adenosine triphosphate (ATP) into cyclic adenosine monophosphate (cAMP).[4][5] The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA).[4][5] PKA then phosphorylates and activates downstream targets, including the cAMP-response element-binding protein (CREB) and the steroidogenic acute regulatory protein (StAR).[6] Activated CREB promotes the transcription of genes encoding steroidogenic enzymes, while phosphorylated StAR facilitates the transport of cholesterol into the mitochondria, the rate-limiting step in steroidogenesis.[6]



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Tetracosactide Signaling Pathway

Non-Invasive Administration Routes

Nasal Administration

Intranasal delivery is the most promising non-invasive route for Tetracosactide, with clinical data demonstrating its feasibility and efficacy. The large surface area and rich vasculature of the nasal mucosa allow for rapid absorption and avoidance of first-pass metabolism.

A notable formulation, "Nasacthin003," is a nasal spray containing 500 µg of Tetracosactide with chitosan as a mucoadhesive.[7] This formulation has been shown to generate equivalent plasma cortisol values to the 250 µg IV Short Synacthen Test (SST).[7] The addition of chitosan

increases the residence time of the formulation on the nasal mucosa and enhances peptide absorption.[7]

Administration Route	Formulation	Dose	Bioavailability (%)	Peak Plasma Concentration (Tmax)	Reference
Intravenous (IV)	Synacthen®	250 µg	100	-	[7]
Nasal	Nasacthin003 (with chitosan)	500 µg	14.3	-	[7]
Nasal	Tetracosactide in saline	-	4.4	-	[2]
Nasal	with sodium glycocholate	-	Increased threefold vs saline	5 min	[2]
Nasal	with bacitracin	-	24	15 min	[2]
Intramuscular (IM)	Synacthen®	-	24	-	[2]

Protocol 1: Preparation of a Chitosan-Based Tetracosactide Nasal Spray (General Methodology)

This protocol is a general guideline based on literature for preparing chitosan-based nasal formulations.[8][9][10][11]

- Chitosan Solution Preparation:
 - Dissolve a specific concentration of chitosan (e.g., 0.5-2% w/v) in a weak acidic solution (e.g., 1% v/v acetic acid) with continuous stirring until a clear solution is obtained. The

molecular weight and degree of deacetylation of chitosan are critical parameters affecting mucoadhesion and permeation enhancement.

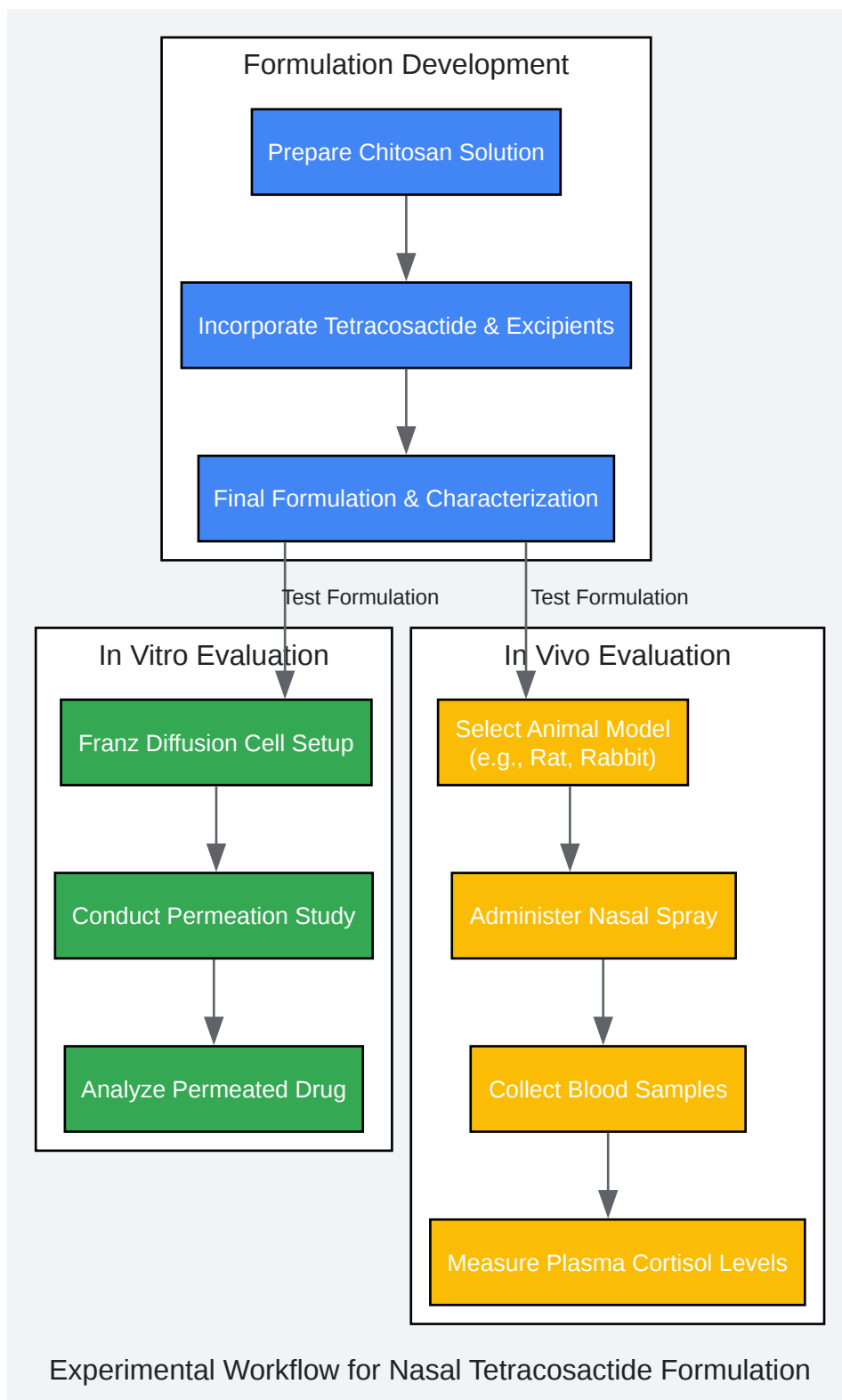
- Drug Incorporation:
 - Dissolve Tetracosactide acetate in the chitosan solution to achieve the desired final concentration (e.g., 500 µg per actuation volume).
 - Other excipients such as buffering agents (to maintain a pH of ~4.5-5.5), isotonicity agents (e.g., sodium chloride), and preservatives (if for multi-dose use) can be added at this stage.
- Final Formulation and Characterization:
 - Adjust the final volume with purified water.
 - The final formulation should be characterized for pH, viscosity, osmolarity, and drug content.
 - The formulation is then filled into a nasal spray device capable of delivering a metered dose.

Protocol 2: In Vitro Permeation Study using Franz Diffusion Cells

This protocol describes a general method for assessing the permeation of Tetracosactide from a nasal formulation across a biological or synthetic membrane.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Membrane Preparation:
 - Use excised animal nasal mucosa (e.g., porcine or bovine) or a synthetic membrane (e.g., cellulose acetate) as the diffusion barrier.
 - Mount the membrane between the donor and receptor chambers of a Franz diffusion cell, with the mucosal side facing the donor compartment.
- Experimental Setup:

- Fill the receptor chamber with a suitable buffer (e.g., phosphate-buffered saline, pH 7.4) and maintain a constant temperature (e.g., 37°C) with continuous stirring.
- Apply a precise amount of the Tetracosactide nasal formulation to the surface of the membrane in the donor chamber.
- Sampling and Analysis:
 - At predetermined time intervals, withdraw samples from the receptor chamber and replace with an equal volume of fresh buffer to maintain sink conditions.
 - Analyze the concentration of Tetracosactide in the collected samples using a validated analytical method, such as high-performance liquid chromatography (HPLC) or an enzyme-linked immunosorbent assay (ELISA).
- Data Analysis:
 - Calculate the cumulative amount of drug permeated per unit area over time.
 - Determine the steady-state flux (J_{ss}) and the permeability coefficient (K_p).



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Nasal Formulation Workflow

Transdermal Administration

Transdermal delivery offers a non-invasive, controlled-release alternative for systemic drug administration, avoiding first-pass metabolism and gastrointestinal degradation.^[17] However, the stratum corneum, the outermost layer of the skin, presents a significant barrier to the permeation of large and hydrophilic molecules like peptides.

Currently, there are no commercially available transdermal formulations of Tetracosactide. Research in this area would likely focus on penetration enhancement strategies to overcome the skin barrier. These strategies can be broadly categorized as chemical and physical methods.

- **Chemical Enhancers:** These include substances like fatty acids, alcohols, and terpenes that temporarily disrupt the lipid structure of the stratum corneum, increasing its permeability.
- **Physical Enhancers:** Technologies such as iontophoresis (using a small electric current), sonophoresis (using ultrasound), and microneedles (creating microscopic channels in the skin) can significantly enhance the delivery of peptides.

Protocol 3: In Vitro Skin Permeation Study for a Transdermal Tetracosactide Patch (General Methodology)

- **Skin Preparation:**
 - Excise full-thickness skin from a suitable animal model (e.g., pig or rat) or use human cadaver skin.
 - Remove subcutaneous fat and mount the skin on a Franz diffusion cell with the stratum corneum facing the donor compartment.
- **Experimental Setup:**
 - Apply the prototype transdermal patch containing Tetracosactide to the surface of the skin.
 - Fill the receptor chamber with a suitable buffer and maintain experimental conditions as described in Protocol 2.
- **Sampling and Analysis:**

- Collect samples from the receptor chamber at regular intervals and analyze for Tetracosactide concentration.
- Data Analysis:
 - Calculate the permeation parameters to evaluate the effectiveness of the transdermal formulation and any penetration enhancement techniques employed.

Oral Administration

Oral delivery is the most convenient and preferred route of drug administration. However, for peptides like Tetracosactide, it is the most challenging due to enzymatic degradation in the gastrointestinal tract and poor absorption across the intestinal epithelium.[\[12\]](#)[\[18\]](#)[\[19\]](#)

Strategies to overcome these barriers for oral peptide delivery are an active area of research and include:

- Enzyme Inhibitors: Co-administration of protease inhibitors to protect the peptide from degradation.
- Permeation Enhancers: Use of agents that increase the permeability of the intestinal mucosa.
- Encapsulation: Formulation of the peptide in protective carrier systems like nanoparticles or liposomes.
- Chemical Modification: Modifying the peptide structure to increase its stability and lipophilicity.

To date, there is no published evidence of a successful oral formulation of Tetracosactide.

Conclusion

Non-invasive administration of Tetracosactide presents a significant opportunity to improve patient care. Nasal delivery has emerged as the most viable alternative to injection, with clinical data supporting its efficacy. Further research into optimizing nasal formulations and exploring the potential of other non-invasive routes like transdermal delivery is warranted. The protocols

and data presented in this document provide a foundation for researchers and drug development professionals to advance the field of non-invasive Tetracosactide administration.

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